

Application Notes and Protocols for NSC339614 Potassium Salt

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Compound of Interest

Compound Name: NSC339614 potassium

Cat. No.: B15616059

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Disclaimer: Extensive searches for "**NSC339614 potassium** salt" did not yield any specific information on a compound with this identifier. The search results consistently returned information regarding the clinical use of Potassium Chloride (KCl) for the treatment and prophylaxis of hypokalemia. The following application notes and protocols are therefore based on the available data for Potassium Chloride and are provided as a comprehensive example of the requested content type. The information herein should not be attributed to any compound named NSC339614.

Application Notes: Potassium Chloride

These notes provide a summary of the clinical dosage and administration guidelines for Potassium Chloride for researchers, scientists, and drug development professionals.

Overview

Potassium is an essential electrolyte for maintaining intracellular tonicity, nerve impulse transmission, cardiac, skeletal, and smooth muscle contraction, and normal renal function. Potassium depletion can lead to hypokalemia, which may require supplementation. Potassium Chloride is a common salt used for this purpose.

Data Presentation: Clinical Dosage of Potassium Chloride

The following tables summarize the recommended oral dosages for the treatment and prevention of hypokalemia in adult and pediatric populations.

Table 1: Adult Dosage for Potassium Chloride

Indication	Dosage Form	Recommended Dosage	Maximum Dose
Treatment of Hypokalemia			
Mild to Moderate	Capsules/Tablets	40-100 mEq/day in divided doses	Single dose not to exceed 25 mEq
Oral Solution	40-100 mEq/day in 2-5 divided doses	Single dose not to exceed 40 mEq; 200 mEq/24hr	
Severe	Oral	40 mEq, 3 to 4 times daily	Up to 400 mEq/24hr may be required in some cases
Prophylaxis of Hypokalemia	Oral	20-40 mEq/day	Not specified

Data compiled from multiple sources.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Table 2: Pediatric Dosage for Potassium Chloride (Birth to 16 years)

Indication	Recommended Dosage	Maximum Dose
Treatment of Hypokalemia	2-4 mEq/kg/day in divided doses	Single dose not to exceed 1 mEq/kg or 40 mEq (whichever is lower); 100 mEq/day
Prophylaxis of Hypokalemia	1 mEq/kg/day	3 mEq/kg/day

Data compiled from multiple sources.[\[3\]](#)[\[4\]](#)

Experimental Protocols: Preparation and Administration of Oral Potassium Chloride Solution

This protocol describes the general steps for preparing and administering an oral solution of Potassium Chloride for clinical or research purposes, based on prescribing information.

Materials

- Potassium Chloride for oral solution (e.g., powder in a pouch)
- Cold water
- Measuring container for water (e.g., graduated cylinder)
- Stirring rod
- Dosing cup or syringe

Procedure

- Reconstitution of Powder:
 1. Obtain one pouch of Potassium Chloride for oral solution (typically containing 20 mEq of potassium).[\[3\]](#)
 2. Measure at least 4 ounces (approximately 120 mL) of cold water.
 3. Empty the contents of the pouch into the water.
 4. Stir the mixture until the powder is completely dissolved.
- Administration:
 1. The reconstituted solution should be administered orally.
 2. To minimize gastrointestinal irritation, the solution should be taken with meals or immediately after eating.[\[3\]](#)[\[4\]](#)

3. For doses greater than 20 mEq per day, the total daily dose should be divided.^[2] For example, a total daily dose of 40 mEq could be administered as 20 mEq twice daily.

4. Ensure the entire dose is consumed to receive the prescribed amount of potassium.

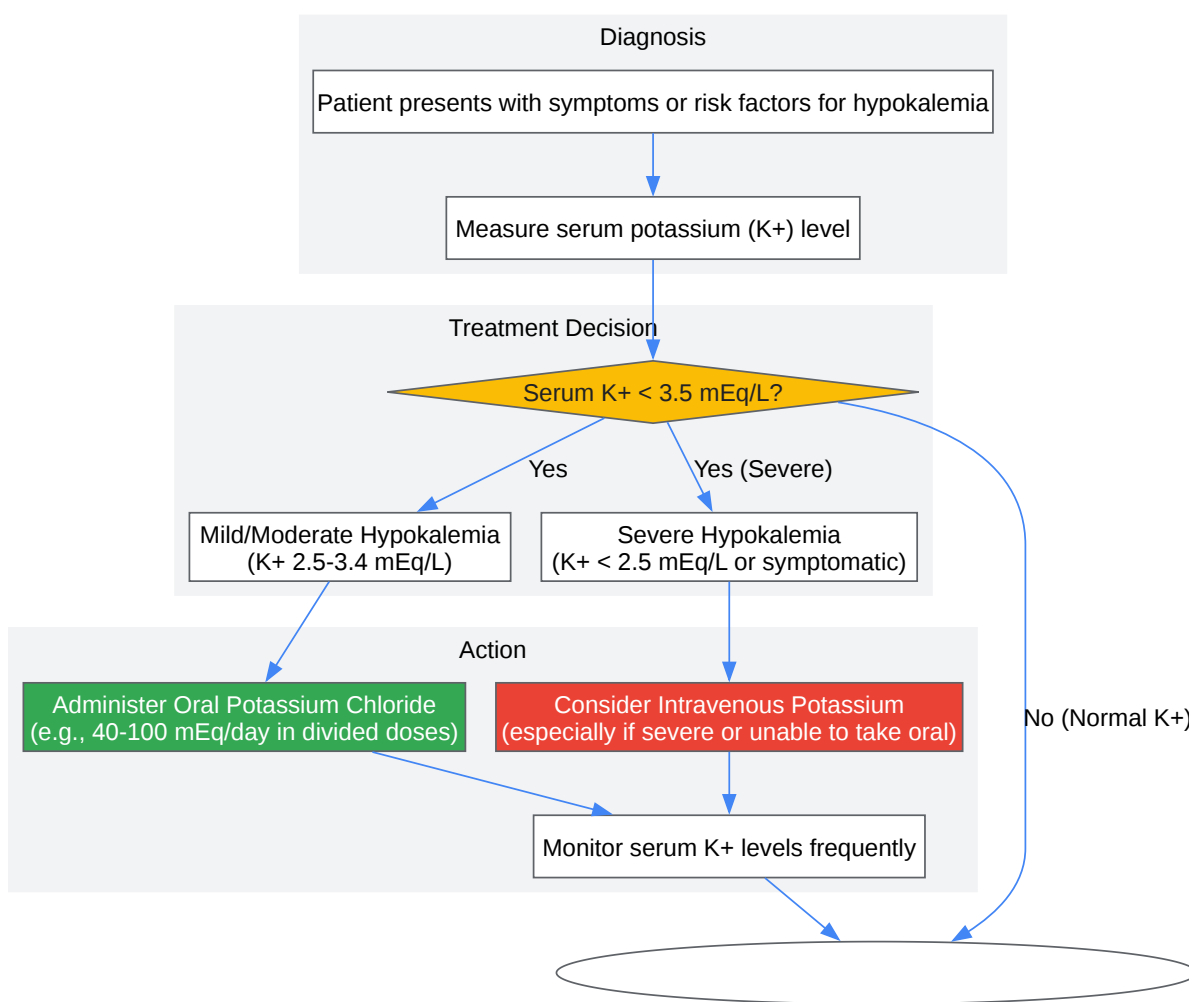
Safety Precautions

- Never administer injectable potassium chloride undiluted.^[4]
- Monitor serum potassium levels regularly to adjust dosage accordingly.^{[1][3]}
- Be aware of contraindications, such as hyperkalemia and concomitant use with potassium-sparing diuretics.^{[2][3]}
- Use with caution in patients with renal impairment.^[1]

Visualizations

Signaling Pathways and Workflows

The following diagram illustrates a simplified clinical workflow for the management of hypokalemia with oral potassium supplementation.



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Caption: A simplified workflow for the diagnosis and management of hypokalemia.

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